

# Essential Safety and Disposal Procedures for TC-N 1752

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## Compound of Interest

Compound Name: TC-N 1752

Cat. No.: B560299

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **TC-N 1752**, a voltage-gated sodium channel blocker.

## Physical and Chemical Properties

A summary of the key quantitative data for **TC-N 1752** is presented below, offering a quick reference for laboratory use.

Property	Value
Molecular Weight	516.52 g/mol
Formula	C <sub>25</sub> H <sub>27</sub> F <sub>3</sub> N <sub>6</sub> O <sub>3</sub>
Purity	≥98%
Solubility in DMSO	Soluble to 100 mM
Solubility in 1eq. HCl	Soluble to 10 mM
Storage Temperature	+4°C (short term), -20°C (powder), or -80°C (in solvent)

## Hazard Identification and Safety Precautions

**TC-N 1752** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Adherence to the following precautionary statements is mandatory to minimize risk.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side-shields.
- Hand Protection: Use protective gloves.
- Skin and Body Protection: Don impervious clothing.
- Respiratory Protection: Employ a suitable respirator.

Handling and Storage:

- Avoid inhalation, and contact with eyes and skin[1].
- Prevent the formation of dust and aerosols.
- Use only in areas with adequate exhaust ventilation[1].
- Keep the container tightly sealed in a cool, well-ventilated area.
- Store away from direct sunlight and sources of ignition[1].
- Incompatible with strong acids/alkalis and strong oxidizing/reducing agents[1].

## Disposal Protocol

The disposal of **TC-N 1752** and its containers must be conducted through an approved waste disposal plant in accordance with federal, state, and local regulations[1][2]. Avoid releasing the substance into the environment[1].

In the event of a spill, follow these steps to ensure safety and proper containment:

- Evacuate and Ventilate: Evacuate personnel to safe areas and ensure adequate ventilation.
- Contain Spill: Prevent further leakage or spillage. Keep the product away from drains and water courses[2].

- Absorb Liquid: For solutions, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders[2].
- Decontaminate: Scrub surfaces and equipment with alcohol to decontaminate.
- Dispose of Waste: Dispose of contaminated material according to the approved disposal protocol outlined above[2].

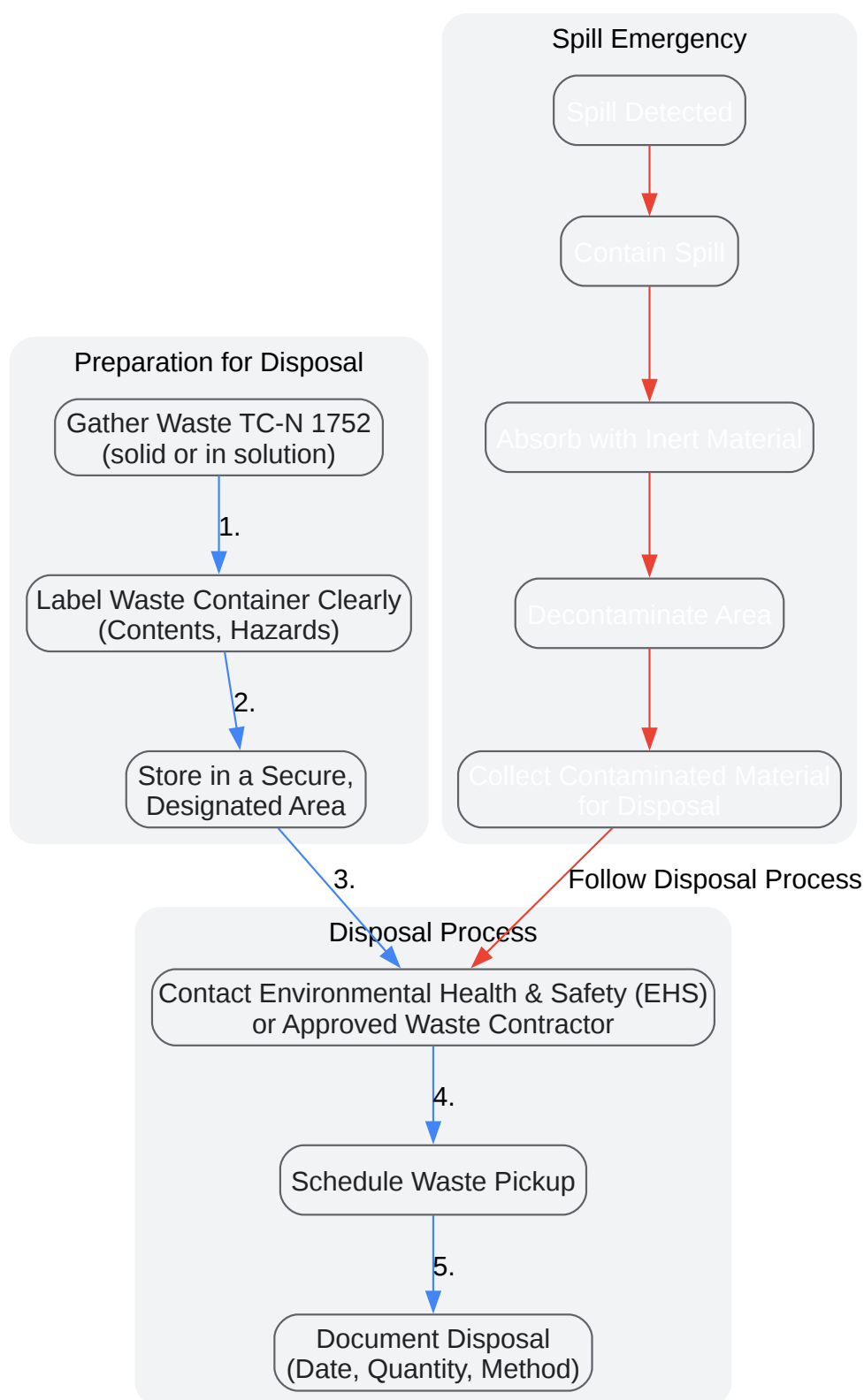
## Emergency First Aid Measures

Immediate and appropriate first aid is critical in case of accidental exposure.

- If Swallowed: Call a poison center or doctor immediately if you feel unwell. Rinse the mouth with water, but do NOT induce vomiting[1][2].
- Eye Contact: Immediately flush eyes with large amounts of water, removing any contact lenses. Separate eyelids to ensure adequate flushing and call a physician promptly[1][2].
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical attention[1][2].
- Inhalation: Relocate the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation[2].

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **TC-N 1752**.



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Caption: Workflow for routine disposal and emergency spill management of **TC-N 1752**.

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## References

- 1. TC-N 1752|1211866-85-1|MSDS [dcchemicals.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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